

physicochemical characteristics of deuterated hydroxyzine

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Compound of Interest

Compound Name: Hydroxyzine-d8

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An In-depth Technical Guide to the Physicochemical Characteristics of Deuterated Hydroxyzine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxyzine is a first-generation antihistamine of the piperazine class, widely utilized for its anxiolytic, sedative, and antiemetic properties.^{[1][2]} Its therapeutic effects are primarily mediated through potent inverse agonism of the histamine H1 receptor and, to a lesser extent, antagonism of the serotonin 5-HT2A receptor.^{[1][3]} In drug development, the selective replacement of hydrogen atoms with deuterium, a stable isotope of hydrogen, is a strategy employed to favorably alter a drug's metabolic profile. This modification can lead to a reduced rate of metabolism, a phenomenon known as the kinetic isotope effect, potentially improving pharmacokinetic properties such as half-life and bioavailability.^{[4][5]}

This technical guide provides a comprehensive overview of the core physicochemical characteristics of hydroxyzine, serving as a critical baseline for the evaluation of its deuterated analogues. While specific experimental data for deuterated hydroxyzine are not extensively available in public literature—as deuterated versions are often synthesized as internal standards for analytical quantification—this document outlines the foundational properties of

the parent compound and discusses the anticipated effects of deuteration.[4] Furthermore, it details the standard experimental protocols for determining these properties and illustrates the key signaling pathways associated with hydroxyzine's mechanism of action.

Physicochemical Characteristics

Deuteration typically results in subtle, often difficult to predict, changes to macroscopic physicochemical properties such as pKa, logP, and solubility.[6] The primary impact of substituting hydrogen with deuterium lies in the strengthening of the carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond. This increased bond energy is the basis of the kinetic isotope effect, which can significantly slow down metabolic processes that involve the cleavage of this bond.[5] However, studies have shown that deuteration can sometimes lead to minor changes in properties like melting point and solubility.[7]

The following tables summarize the available quantitative physicochemical data for non-deuterated hydroxyzine and its common salt forms. This information provides a reference point for researchers working with deuterated analogues.

Quantitative Data Summary

Table 1: Acid-Base and Lipophilicity Properties of Hydroxyzine

Property	Value	Salt Form	Source(s)
pKa (Basic)	7.40 ± 0.03	Free Base	[8]
7.45 (Predicted)	Free Base	[2][9]	
pKa (Acidic)	1.96 ± 0.05	Free Base	[8]
15.12 (Predicted)	Free Base	[2][9]	
logP	3.43 (Predicted)	Free Base	[2]
4.54 (Predicted)	Free Base	[10]	

Table 2: Physical and Solubility Properties of Hydroxyzine Salts

Property	Value	Salt Form	Source(s)
Melting Point	~200 °C (with decomposition)	Dihydrochloride	[3][11][12]
Water Solubility	Very Soluble (<700 mg/mL)	Dihydrochloride	[1][13]
Ethanol Solubility	220 mg/mL	Dihydrochloride	[13]
Chloroform Solubility	60 mg/mL	Dihydrochloride	[13]
Acetone Solubility	2 mg/mL	Dihydrochloride	[13]
Ether Solubility	Practically Insoluble	Dihydrochloride	[11][12]
Water Solubility	Practically Insoluble	Pamoate	[11][12]

Spectroscopic Data

Spectroscopic analysis is essential for structural elucidation and confirmation. The primary mass spectral peaks for hydroxyzine have been identified at m/z ratios of 165, 201, 299, and 374.[1] Infrared (IR) spectroscopy data is also available through resources such as the NIST WebBook.[14] For deuterated hydroxyzine, mass spectrometry would show a predictable shift in the molecular ion peak corresponding to the number of deuterium atoms incorporated.

Experimental Protocols

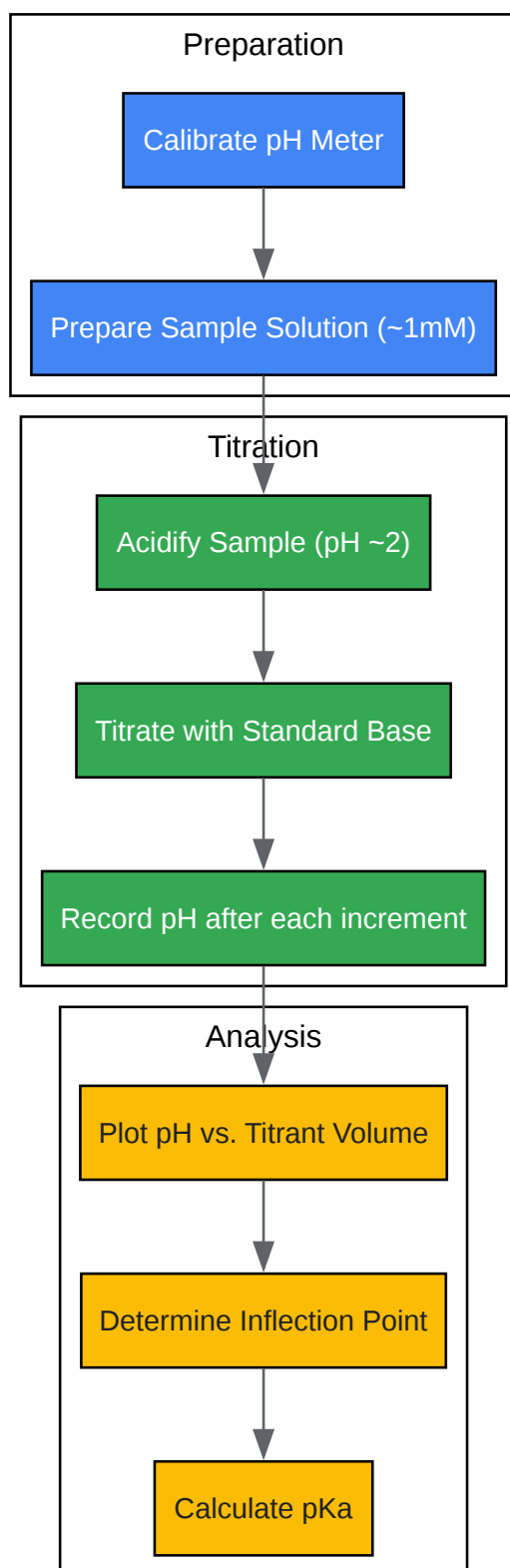
Accurate determination of physicochemical properties is fundamental to drug development. Below are detailed methodologies for key experiments.

Protocol 1: Determination of pKa by Potentiometric Titration

This method determines the acid dissociation constant (pKa) by monitoring pH changes in a solution upon the incremental addition of a titrant (acid or base).[15][16]

Methodology:

- Calibration: Calibrate the potentiometer and pH electrode using standard aqueous buffers at pH 4, 7, and 10 to ensure accurate measurements.[\[15\]](#)
- Sample Preparation: Prepare a ~1 mM solution of the test compound. For sparingly soluble compounds, a co-solvent system may be employed, though this requires extrapolation to determine the aqueous pKa.[\[17\]](#)[\[18\]](#)
- Titration Setup: Place the sample solution in a reaction vessel equipped with a magnetic stirrer. Purge the solution with nitrogen to remove dissolved CO₂. Immerse the calibrated pH electrode.[\[15\]](#)[\[18\]](#)
- Titration: For a basic compound like hydroxyzine, make the solution acidic (pH 1.8-2.0) with a standard acid (e.g., 0.1 M HCl).[\[18\]](#) Titrate the solution by adding small, precise increments of a standard base (e.g., 0.1 M NaOH).[\[18\]](#)
- Data Collection: Record the pH value after each addition of titrant, allowing the reading to stabilize. Continue until the pH reaches a stable plateau in the basic range (e.g., pH 12-12.5).[\[18\]](#)
- Analysis: Plot the pH versus the volume of titrant added. The pKa is determined from the inflection point of the resulting sigmoid curve.[\[18\]](#)[\[19\]](#) Perform at least three replicate titrations to ensure reproducibility.[\[15\]](#)



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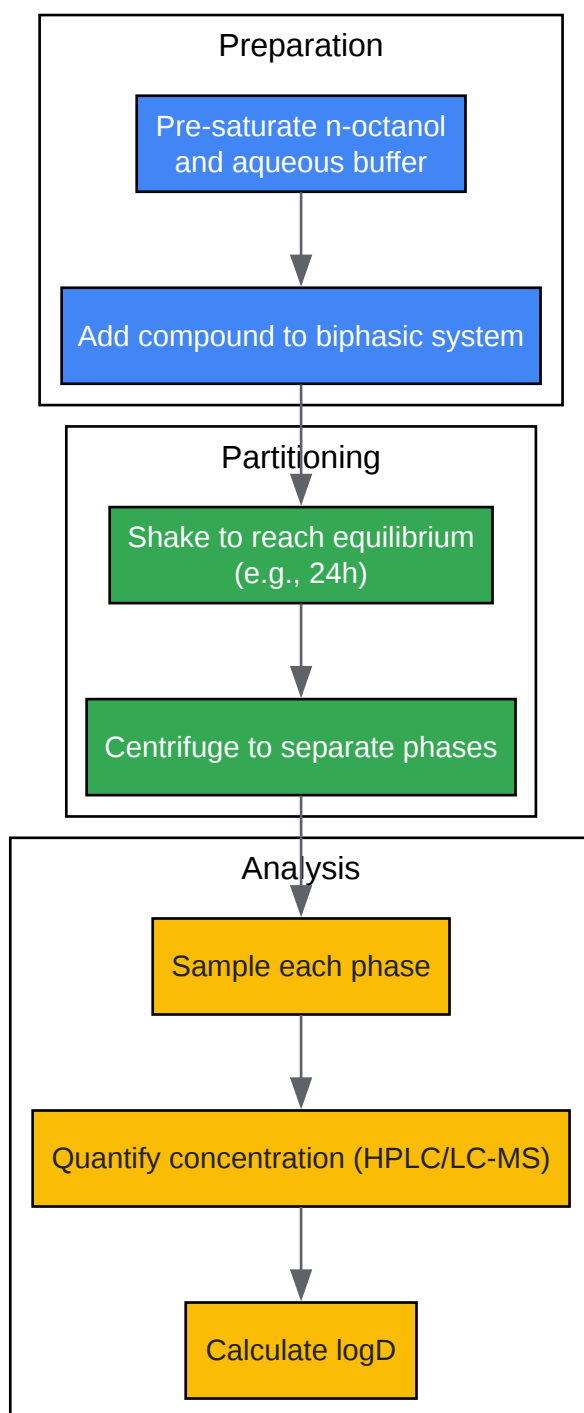
Workflow for pKa Determination by Potentiometric Titration.

Protocol 2: Determination of logP/logD by Shake-Flask Method

The shake-flask method is the gold standard for determining the partition coefficient (logP) or distribution coefficient (logD), which measures a compound's lipophilicity.[\[20\]](#)[\[21\]](#)

Methodology:

- **Phase Preparation:** Prepare a phosphate buffer solution (e.g., pH 7.4) and n-octanol. Pre-saturate each phase by shaking them together for 24 hours, then allow them to separate completely.[\[20\]](#)
- **Sample Preparation:** Prepare a stock solution of the test compound, typically in a solvent like DMSO.[\[20\]](#)
- **Partitioning:** Add a small aliquot of the stock solution to a vial containing known volumes of the pre-saturated n-octanol and buffered aqueous phases.[\[22\]](#)
- **Equilibration:** Cap the vial and shake it vigorously for a set period (e.g., 24 hours) at a controlled temperature to allow the compound to partition between the two phases and reach equilibrium.[\[20\]](#)[\[23\]](#)
- **Phase Separation:** Centrifuge the vial to ensure complete separation of the n-octanol and aqueous layers.
- **Quantification:** Carefully withdraw an aliquot from each phase. Determine the concentration of the compound in each aliquot using a suitable analytical method, such as HPLC-UV or LC-MS.[\[21\]](#)[\[22\]](#)
- **Calculation:** Calculate the logD as the base-10 logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.



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Workflow for logD Determination by Shake-Flask Method.

Protocol 3: Determination of Aqueous Equilibrium Solubility

This protocol determines the thermodynamic solubility of a compound in an aqueous medium.
[24]

Methodology:

- Preparation: Add an excess amount of the solid test compound to a vial containing a known volume of the desired aqueous buffer (e.g., pH 1.2 to 6.8 for Biopharmaceutics Classification System studies).[24][25]
- Equilibration: Seal the vials and agitate them at a constant temperature (e.g., 25°C or 37°C) for a sufficient time to reach equilibrium (typically 24-48 hours).[23][26]
- Phase Separation: After agitation, allow the suspension to settle. Separate the solid and liquid phases by centrifugation or filtration (e.g., using a 0.22 µm filter).[23][24]
- Sample Analysis: Carefully collect the supernatant (the saturated solution).[23]
- Quantification: Dilute the sample if necessary and determine the concentration of the dissolved compound using a validated analytical method like HPLC-UV or LC-MS/MS.[24]
- Result: The measured concentration represents the equilibrium solubility of the compound under the specified conditions.

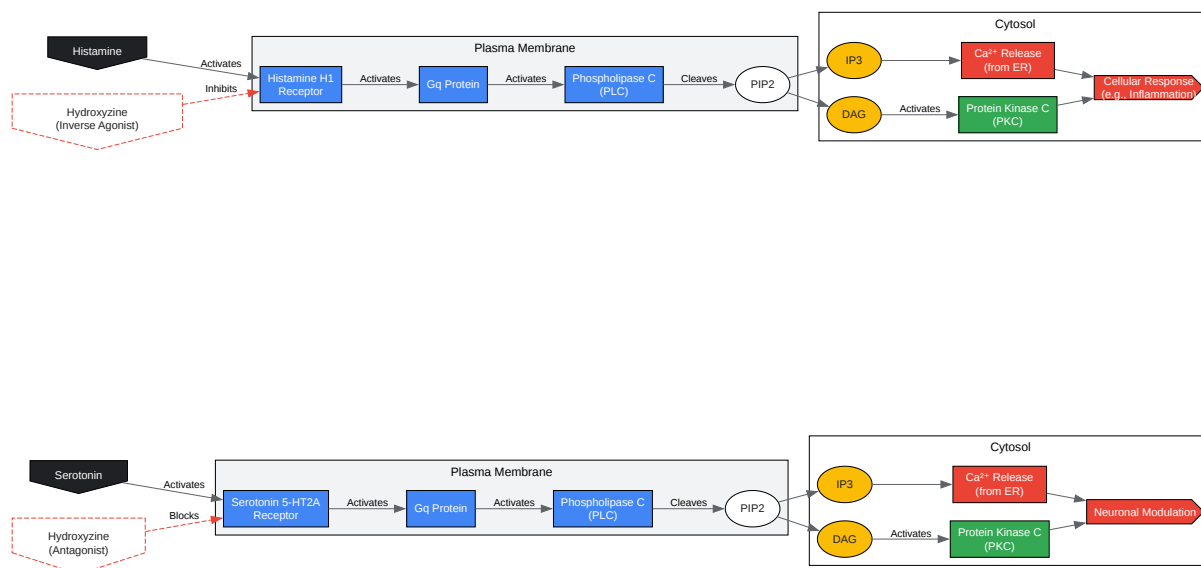
Mechanism of Action and Signaling Pathways

Hydroxyzine functions as an inverse agonist at histamine H1 receptors and an antagonist at serotonin 5-HT2A receptors. Both of these are G-protein coupled receptors (GPCRs) that primarily signal through the Gq/11 pathway.[27][28][29]

Histamine H1 Receptor Signaling

Activation of the H1 receptor by histamine initiates a signaling cascade through the Gαq subunit.[27] This leads to the activation of phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into two secondary messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[30] IP3 triggers the release of calcium (Ca²⁺) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC).[30] These events culminate in various cellular responses, including inflammatory processes. Hydroxyzine, by

acting as an inverse agonist, stabilizes the inactive state of the H1 receptor, thus blocking this cascade.



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